

# Goshuyuamide I: A Technical Guide on its Discovery, Origin, and Biological Activity

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## Compound of Interest

Compound Name: Goshuyuamide I

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## Abstract

**Goshuyuamide I**, a unique seco-indoloquinazoline alkaloid, has been identified as a constituent of the traditional Chinese medicinal plant *Evodia rutaecarpa*. This document provides a comprehensive overview of the discovery, origin, and known biological activities of **Goshuyuamide I**. Detailed experimental protocols for its isolation and characterization are presented, along with a summary of its quantitative biological data. Furthermore, this guide includes visual representations of its isolation workflow and its relationship to other alkaloids from the same source, designed to facilitate further research and drug development efforts.

## Discovery and Origin

**Goshuyuamide I** was first reported as a novel natural product isolated from the unripe fruits of *Evodia rutaecarpa* (Juss.) Benth., a plant belonging to the Rutaceae family. In some literature, it is also referred to as Wuchuyuamide I, named after "Wu-Chu-Yu," the Chinese name for the plant. The discovery of **Goshuyuamide I**, along with its structural analogue **Goshuyuamide II**, was significant as they were identified as seco variants of the well-known alkaloid rutaecarpine, featuring an unusual oxindole moiety that is unique among the metabolites of *Evodia*.<sup>[1]</sup>

The natural source of **Goshuyuamide I**, *Evodia rutaecarpa*, has a long history of use in traditional Chinese medicine for treating a variety of ailments, including headaches, abdominal pain, and gastrointestinal disorders.<sup>[2][3][4]</sup> The plant is rich in a diverse array of bioactive

compounds, primarily alkaloids and limonoids.[2][4] **Goshuyuamide I** is one of numerous alkaloids isolated from this plant, which also include evodiamine, rutaecarpine, and dehydroevodiamine.[2][3][5]

## Chemical Structure

The structure of **Goshuyuamide I** was elucidated through extensive spectroscopic analysis, including high-resolution electron impact mass spectrometry (HREIMS) and nuclear magnetic resonance (NMR) spectroscopy.[6] Its molecular formula has been determined to be  $C_{19}H_{19}N_3O$ . [7]

## Experimental Protocols

### Isolation of Goshuyuamide I

The following protocol is based on the methodology described for the isolation of **Goshuyuamide I** (Wuchuyuamide I) from the unripe fruits of *Evodia rutaecarpa*. [6]

#### 3.1.1 Extraction

- Air-dry the unripe fruits of *Evodia rutaecarpa* and grind them into a coarse powder.
- Extract the powdered plant material (e.g., 5 kg) with 95% ethanol (e.g., 30 L) at room temperature.
- Filter the extract and concentrate it under reduced pressure using a rotary evaporator to yield a crude ethanol extract.

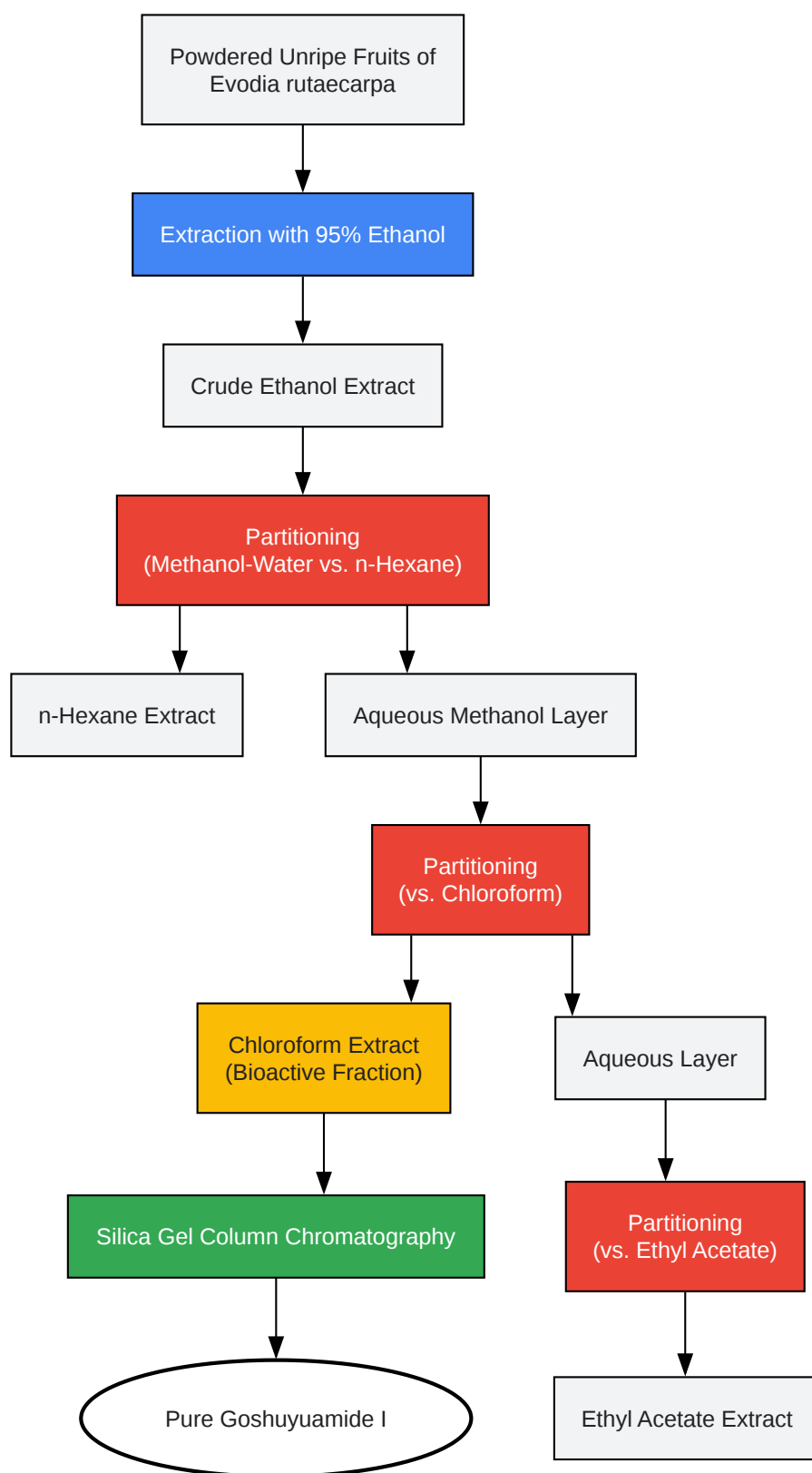
#### 3.1.2 Partitioning

- Partition the crude extract between methanol-water and n-hexane.
- Separate the layers and evaporate the n-hexane fraction to obtain the n-hexane extract.
- Partition the aqueous methanol layer with chloroform.
- Evaporate the chloroform to yield the chloroform extract.

- Further partition the remaining aqueous layer with ethyl acetate and evaporate the solvent to get the ethyl acetate extract.

### 3.1.3 Chromatographic Separation

- Subject the chloroform extract, which demonstrates biological activity, to repeated silica gel column chromatography.
- Elute the column with a gradient of solvents of increasing polarity.
- Monitor the fractions by thin-layer chromatography (TLC).
- Combine fractions containing the compound of interest and purify further by recrystallization or additional chromatographic steps to yield pure **Goshuyuamide I**.



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Isolation workflow for **Goshuyamide I**.

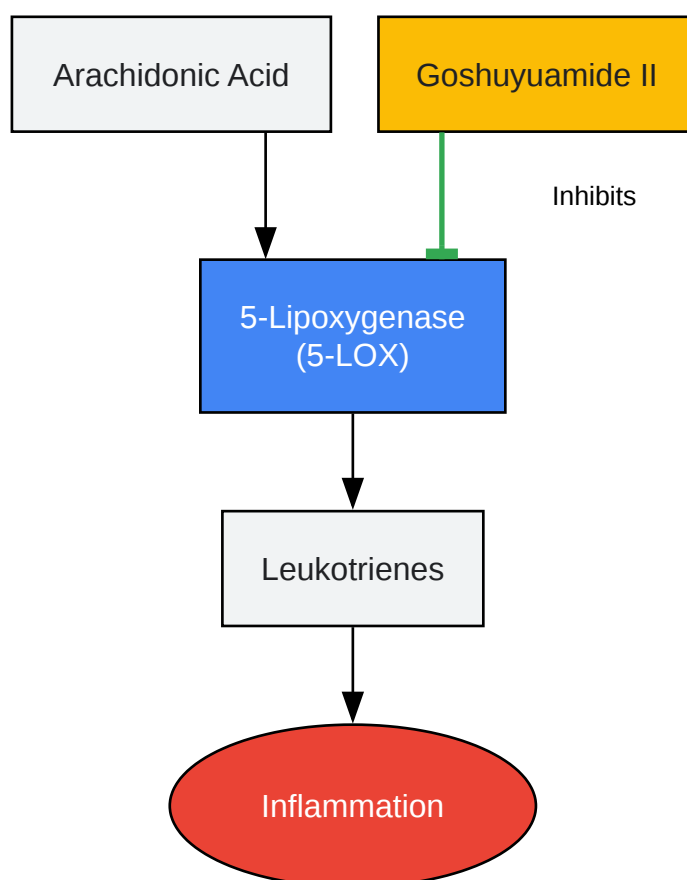
## Biological Activity

### Larvicidal Activity

**Goshuyuamide I** has demonstrated significant larvicidal activity against the early fourth instar larvae of *Aedes albopictus*, the Asian tiger mosquito.[6] This activity suggests its potential as a natural insecticide.

### Potential Anti-Inflammatory Activity

While direct anti-inflammatory studies on **Goshuyuamide I** are not extensively reported, its close structural analogue, **Goshuyuamide II**, has been shown to be an inhibitor of 5-lipoxygenase (5-LOX). The 5-LOX pathway is a key target in inflammation as it is responsible for the biosynthesis of leukotrienes, which are potent inflammatory mediators. The inhibitory action of **Goshuyuamide II** on 5-LOX provides a rationale for the anti-inflammatory use of *Evodia rutaecarpa* extracts and suggests that **Goshuyuamide I** may possess similar properties.



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*Inhibition of the 5-Lipoxygenase pathway by **Goshuyuamide II**.*

## Quantitative Data

The following table summarizes the available quantitative biological data for **Goshuyuamide I**.

Compound	Biological Activity	Assay	Target Organism/Cell Line	Result (LC <sub>50</sub> )	Reference
Goshuyuamide I	Larvicidal	Mosquito Larvicidal Assay	Aedes albopictus (early fourth instar larvae)	12.51 µg/mL	[6]

## Conclusion

**Goshuyuamide I** is a noteworthy alkaloid originating from *Evodia rutaecarpa* with a unique chemical structure. Its discovery has contributed to the understanding of the diverse phytochemistry of this medicinally important plant. The demonstrated larvicidal activity of **Goshuyuamide I** opens avenues for the development of natural insecticides. Furthermore, the anti-inflammatory potential, inferred from the activity of its close analogue **Goshuyuamide II**, warrants further investigation into its specific molecular targets and mechanisms of action. The detailed protocols and data presented in this guide aim to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery to further explore the therapeutic potential of **Goshuyuamide I**.

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